

Stability and Storage of Fluticasone Furoate-d5: A Technical Guide

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Compound of Interest

Compound Name: Fluticasone furoate-d5

Cat. No.: B14850557

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the stability and recommended storage conditions for **Fluticasone furoate-d5**, a deuterated analog of the synthetic corticosteroid Fluticasone furoate. The information presented herein is crucial for maintaining the integrity and purity of this compound in a research and development setting. Data is compiled from publicly available technical data sheets and established scientific guidelines.

Chemical Information

Identifier	Value
Chemical Name	Fluticasone-d5 Furoate
Synonyms	Allermist-d5, Avamys-d5, GSK 685 698-d5, GW 685698X-d5
Molecular Formula	C ₂₇ H ₂₄ D ₅ F ₃ O ₆ S
Molecular Weight	543.61 g/mol

Recommended Storage Conditions and Stability

Proper storage is paramount to prevent degradation and ensure the long-term viability of **Fluticasone furoate-d5**. The following tables summarize the recommended storage conditions for the compound in both solid (powder) and solution forms.

Solid Form (Powder)

Storage Temperature	Duration	Source
-20°C	3 years	[1]
2-8°C (Refrigerator)	2 years	[1][2][3]
Room Temperature	May vary; suitable for short-term in continental US	[1]

In Solvent

Storage Temperature	Duration	Source
-80°C	6 months	[1]
-20°C	1 month	[1]

It is important to note that **Fluticasone furoate-d5** is hygroscopic and should be stored in a tightly sealed container in a dry environment.[1][4]

Experimental Protocols for Stability Assessment

To ensure the stability of **Fluticasone furoate-d5**, a comprehensive stability testing program should be implemented based on the International Council for Harmonisation (ICH) guidelines. This includes long-term stability studies under recommended storage conditions and forced degradation studies to identify potential degradation products and establish the stability-indicating nature of analytical methods.

Stability-Indicating Analytical Method

A validated stability-indicating High-Performance Liquid Chromatography (HPLC) method is essential for separating and quantifying **Fluticasone furoate-d5** from its potential degradation products. Several studies have developed such methods for the non-deuterated form, which can be adapted.[5][6]

Typical HPLC Parameters:

- Column: C18 reverse-phase column

- Mobile Phase: A mixture of organic solvents (e.g., methanol, acetonitrile) and an aqueous buffer (e.g., sodium perchlorate solution).[5]
- Detection: UV detection at an appropriate wavelength (e.g., 254 nm).[5]
- Flow Rate: Typically 1 mL/min with isocratic elution.[5]

Forced Degradation Studies

Forced degradation (stress testing) is crucial for understanding the degradation pathways of a drug substance.[7] The following protocols are based on common practices for corticosteroids and should be adapted and optimized for **Fluticasone furoate-d5**.

- Preparation: Prepare a stock solution of **Fluticasone furoate-d5** in a suitable solvent (e.g., methanol).
- Stress Condition: Add an equal volume of 0.1 N hydrochloric acid (HCl) to the stock solution.
- Incubation: Heat the mixture at a specified temperature (e.g., 60-80°C) for a defined period (e.g., 2-8 hours).
- Neutralization: Cool the solution and neutralize it with an equivalent amount of 0.1 N sodium hydroxide (NaOH).
- Analysis: Analyze the sample by the validated stability-indicating HPLC method.
- Preparation: Prepare a stock solution of **Fluticasone furoate-d5**.
- Stress Condition: Add an equal volume of 0.1 N NaOH to the stock solution.
- Incubation: Keep the mixture at room temperature or a slightly elevated temperature for a defined period, monitoring for degradation.
- Neutralization: Cool the solution and neutralize it with an equivalent amount of 0.1 N HCl.
- Analysis: Analyze the sample by HPLC.
- Preparation: Prepare a stock solution of **Fluticasone furoate-d5**.

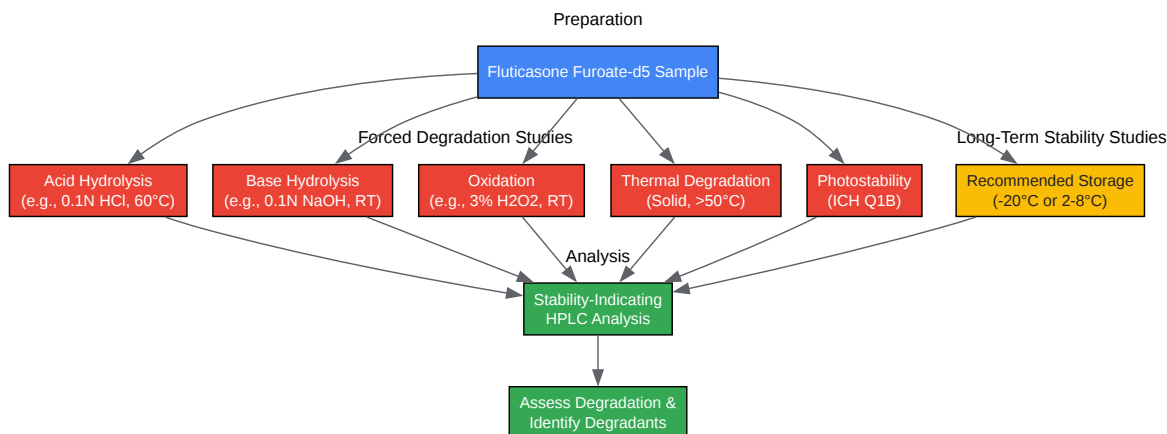
- Stress Condition: Add a solution of hydrogen peroxide (e.g., 3-30% H₂O₂) to the stock solution.
- Incubation: Keep the solution at room temperature for a specified duration.
- Analysis: Analyze the sample by HPLC.
- Preparation: Place the solid **Fluticasone furoate-d5** powder in a controlled temperature chamber.
- Stress Condition: Expose the sample to a high temperature (e.g., 10°C increments above the accelerated testing temperature, such as 50°C, 60°C).^[7]
- Duration: Maintain the temperature for a defined period.
- Analysis: Dissolve the heat-stressed solid in a suitable solvent and analyze by HPLC.

Photostability testing should be conducted according to ICH Q1B guidelines.^{[8][9]}

- Preparation: Expose the solid drug substance directly to light. If necessary, also test the compound in solution.
- Light Source: Use a light source that produces an output similar to the D65/ID65 emission standard, providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
- Control: A dark control sample should be stored under the same conditions to separate the effects of light from thermal degradation.
- Analysis: Analyze the exposed and control samples by HPLC.

Visualizations

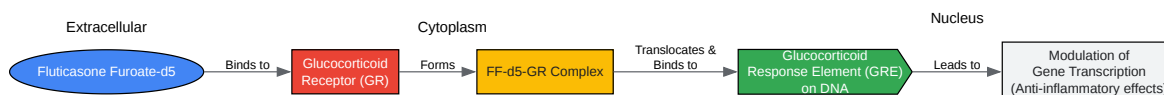
Experimental Workflow for Stability Testing



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Caption: Workflow for assessing the stability of **Fluticasone furoate-d5**.

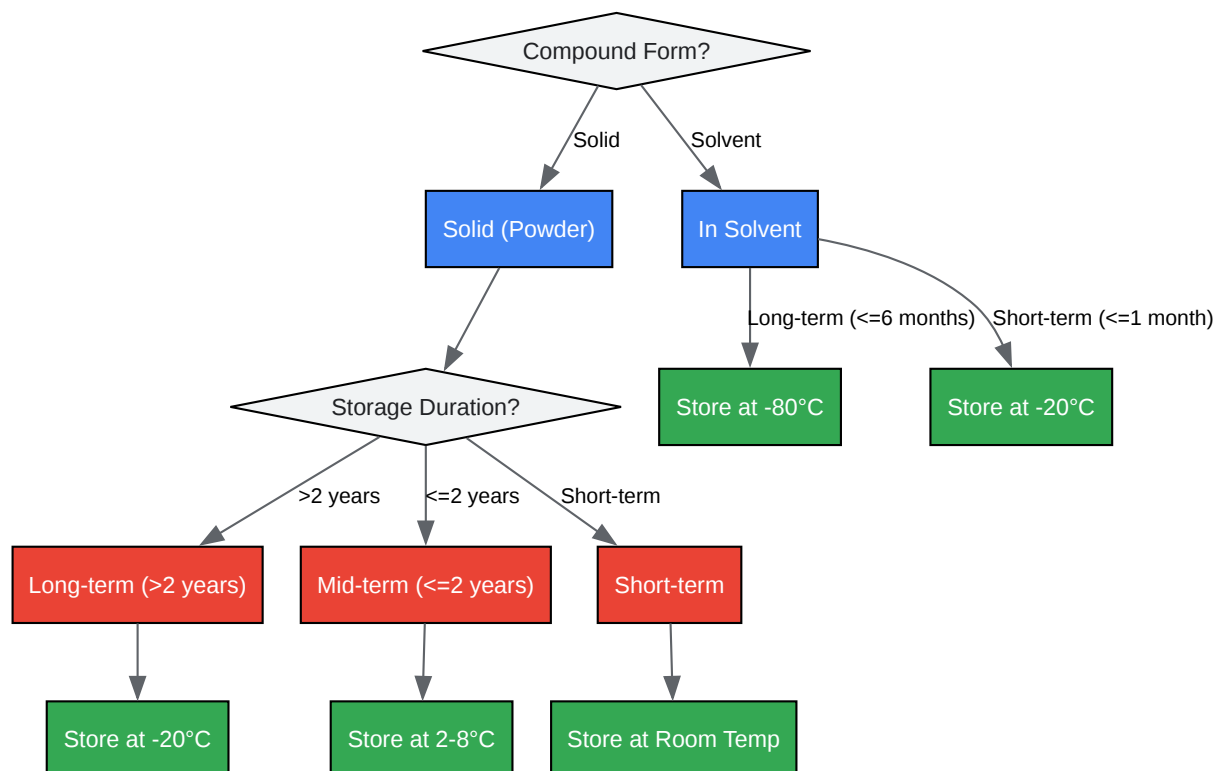
Glucocorticoid Receptor Signaling Pathway



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Caption: Mechanism of action of Fluticasone furoate via the Glucocorticoid Receptor.

Recommended Storage Logic



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Caption: Decision tree for **Fluticasone furoate-d5** storage conditions.

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